

Introduction: Navigating the Data Gap for a Novel Benzisothiazole Derivative

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Compound of Interest

Compound Name: 1-(Benzo[d]isothiazol-5-yl)ethanone

Cat. No.: B13013653

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1-(Benzo[d]isothiazol-5-yl)ethanone is a heterocyclic ketone with potential applications in medicinal chemistry and materials science. As with any novel chemical entity, a thorough understanding of its safety and toxicological profile is paramount for ensuring the well-being of researchers and for accurate interpretation of experimental results. However, a comprehensive Safety Data Sheet (SDS) and dedicated toxicological studies for this specific compound are not readily available in the public domain.

This technical guide addresses this critical information gap by providing a robust hazard and toxicity assessment of **1-(Benzo[d]isothiazol-5-yl)ethanone** through the established scientific principle of chemical analogy. By examining the known properties and hazards of structurally related compounds, we can infer a presumptive safety profile for the target molecule. This document is intended to serve as a foundational resource for laboratory personnel, offering guidance on safe handling practices and highlighting the need for future empirical toxicological evaluation.

The core of this guide is built upon the known hazards of the isothiazole and benzisothiazole classes of compounds, which are recognized for their biocidal activity and, in some cases, their potential to cause skin sensitization.^{[1][2]}

Chemical and Physical Properties: An Analog-Informed Profile

While experimental data for **1-(Benzo[d]isothiazol-5-yl)ethanone** is scarce, we can estimate its key physicochemical properties based on its structure and data from its isomers and related molecules.[\[3\]](#)[\[4\]](#)

Property	Predicted Value/Information	Basis for Prediction
Molecular Formula	C ₉ H ₇ NOS	
Molecular Weight	177.22 g/mol	[3]
Appearance	Likely a solid at room temperature	Based on related benzothiazole ethanone compounds.
Solubility	Expected to have low aqueous solubility and be soluble in organic solvents.	General characteristic of similar aromatic heterocyclic compounds.
XLogP3	~1.7 - 2.3	Computed for isomeric structures. [3] [4]

Inferred Hazard Identification and GHS Classification

The hazard profile of **1-(Benzo[d]isothiazol-5-yl)ethanone** is inferred from the known classifications of isothiazolinones and benzothiazole derivatives. The primary concerns are acute toxicity, skin and eye irritation, and the potential for allergic skin reactions.[\[1\]](#)[\[5\]](#)[\[6\]](#)

Anticipated GHS Hazard Classifications:

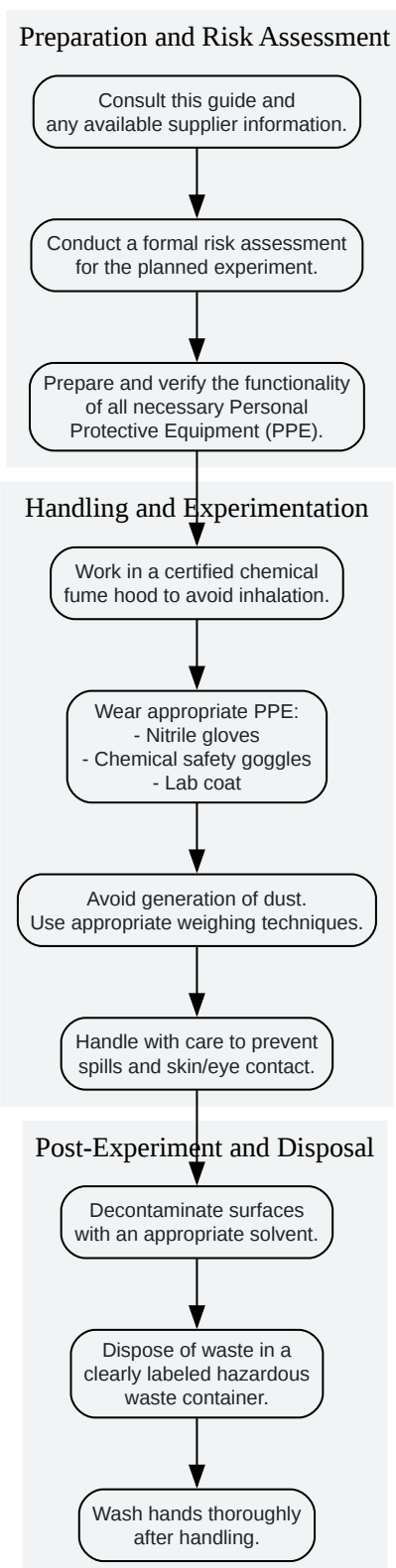
Hazard Class	Inferred GHS Category	Hazard Statement	Basis of Analogy
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	Based on data for 1,2-Benzisothiazolin-3-one and an isomeric compound.[5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Isomeric compounds show skin irritation potential.[7]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	A common hazard for this class of compounds.[7]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	Isothiazolinones are known skin sensitizers.[1][8]
Acute Toxicity, Inhalation	Category 4 (potential)	H332: Harmful if inhaled	Data on an isomer suggests this possibility.
Specific target organ toxicity — single exposure	Category 3 (potential)	H335: May cause respiratory irritation	Inferred from data on an isomeric compound.[7][9]
Hazardous to the Aquatic Environment, Acute	Category 1 (potential)	H400: Very toxic to aquatic life	A characteristic of many isothiazolinone biocides.[5][8]
Hazardous to the Aquatic Environment, Chronic	Category 1 (potential)	H410: Very toxic to aquatic life with long lasting effects	A characteristic of many isothiazolinone biocides.[8]

Presumptive GHS Pictograms:

Signal Word:Warning[7]

Experimental Workflow for Safe Handling and Use

Given the inferred hazards, a cautious and well-documented approach to handling **1-(Benzo[d]isothiazol-5-yl)ethanone** is essential. The following workflow is recommended to minimize exposure and ensure laboratory safety.



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Caption: Recommended safe handling workflow for **1-(Benzo[d]isothiazol-5-yl)ethanone**.

Detailed Protocols and Procedures

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles that can be tightly sealed are mandatory.[\[8\]](#)[\[10\]](#)
- Hand Protection: Nitrile rubber gloves are recommended. Gloves should be inspected prior to use and replaced immediately if contaminated or damaged.[\[8\]](#)
- Skin and Body Protection: A laboratory coat should be worn at all times. Ensure that it is buttoned to provide maximum coverage.
- Respiratory Protection: If there is a risk of generating dust or aerosols, or if working outside of a fume hood, a suitable respirator should be worn.[\[10\]](#)

Storage and Incompatibility

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area. [\[5\]](#)[\[10\]](#) Keep away from incompatible materials.
- Incompatible Materials: Avoid strong oxidizing agents.

First-Aid Measures

- Inhalation: Move the affected person to fresh air. If respiratory irritation or other symptoms persist, seek medical attention.[\[8\]](#)[\[10\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[8\]](#) Remove contaminated clothing. If skin irritation or a rash occurs, seek medical advice.[\[5\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[5\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water.[\[8\]](#)[\[10\]](#) If the person is conscious, give them a small amount of water to drink. Seek immediate medical attention.[\[5\]](#)

Inferred Toxicological Profile

The toxicity of **1-(Benzo[d]isothiazol-5-yl)ethanone** has not been empirically determined. However, based on its chemical structure, particularly the benzisothiazole core, we can anticipate several toxicological endpoints of concern.

Skin Sensitization: The Isothiazolinone Legacy

The isothiazolinone class of compounds, which includes benzisothiazolinone, is well-known for its potential to act as a skin sensitizer, leading to allergic contact dermatitis upon repeated exposure.[1][2] The mechanism is believed to involve the reaction of the electrophilic sulfur atom in the isothiazole ring with nucleophilic residues in skin proteins, forming haptens that can elicit an immune response. Given that **1-(Benzo[d]isothiazol-5-yl)ethanone** shares this core structure, it is prudent to assume it may also have skin-sensitizing properties.

Acute Toxicity

Based on analogs, the primary route of concern for acute toxicity is ingestion, with a potential classification as "harmful if swallowed". Inhalation of dust may also be harmful and cause respiratory irritation.[9]

Carcinogenicity and Mutagenicity

There is no data to suggest that **1-(Benzo[d]isothiazol-5-yl)ethanone** is carcinogenic or mutagenic. However, in the absence of specific data, this cannot be ruled out. Studies on related compounds have not identified them as carcinogens.

Proposed Experimental Protocols for Toxicological Evaluation

To definitively establish the safety profile of **1-(Benzo[d]isothiazol-5-yl)ethanone**, a battery of toxicological tests is required. The following are suggested starting points for in-vitro and in-vivo evaluation.

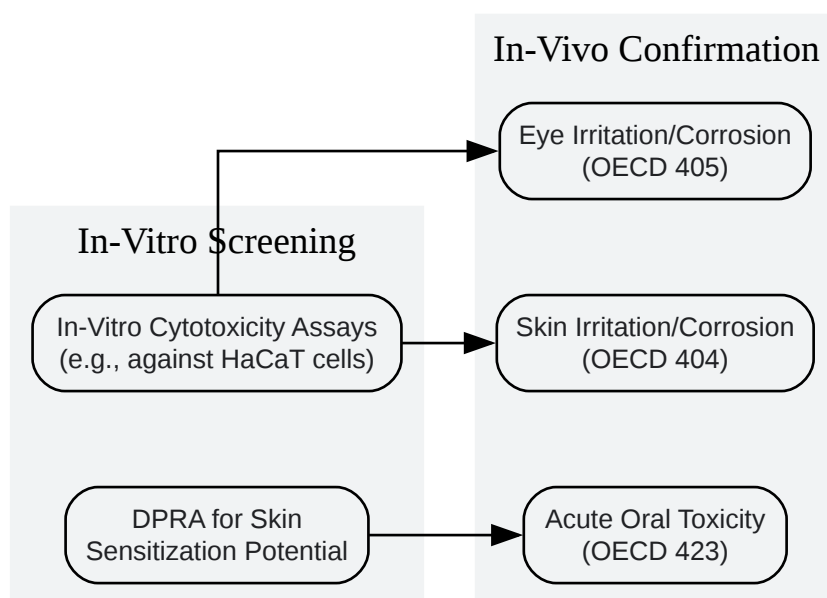
In-Vitro Skin Sensitization Assay (e.g., Direct Peptide Reactivity Assay - DPRA)

- Objective: To assess the potential of the compound to react with skin proteins, a key event in the induction of skin sensitization.

- Methodology:
 1. Prepare solutions of **1-(Benzo[d]isothiazol-5-yl)ethanone** in a suitable solvent (e.g., acetonitrile).
 2. Incubate the test compound with synthetic peptides containing cysteine and lysine residues.
 3. After incubation, quantify the depletion of the peptides using high-performance liquid chromatography (HPLC).
 4. Calculate the percentage of peptide depletion and classify the sensitization potential based on established prediction models.

Acute Oral Toxicity Study (as per OECD Guideline 423)

- Objective: To determine the acute oral toxicity and estimate the LD50 of the compound.[\[11\]](#)
- Methodology:
 1. Use a stepwise procedure with a small number of animals (e.g., rodents) per step.
 2. Administer a starting dose of the compound by oral gavage.
 3. Observe the animals for signs of toxicity and mortality over a defined period (typically 14 days).
 4. Depending on the outcome, either increase or decrease the dose in subsequent steps.
 5. The results are used to classify the compound according to its acute oral toxicity.



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Caption: A tiered approach for the toxicological evaluation of **1-(Benzo[d]isothiazol-5-yl)ethanone**.

Conclusion: A Call for Caution and Further Research

This technical guide provides a comprehensive, albeit inferred, safety and toxicity profile for **1-(Benzo[d]isothiazol-5-yl)ethanone** based on the principle of chemical analogy. The available data on structurally related compounds strongly suggest that this novel molecule should be handled with care, with particular attention to preventing skin and eye contact, and inhalation. The potential for skin sensitization is a key concern that warrants strict adherence to the recommended handling protocols.

For the scientific community, this guide underscores the necessity of conducting empirical toxicological studies on novel chemical entities before their widespread use. The proposed experimental protocols offer a roadmap for generating the data required to establish a definitive Safety Data Sheet for **1-(Benzo[d]isothiazol-5-yl)ethanone**. Until such data is available, the precautionary principle should guide all work with this compound.

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